

# Phytochemical Investigation of Hosenkoside O: A Technical Guide

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## Compound of Interest

Compound Name: *Hosenkoside O*

Cat. No.: *B12383840*

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## Abstract

**Hosenkoside O**, a baccharane glycoside identified from the seeds of *Impatiens balsamina*, represents a class of natural products with potential pharmacological significance. This technical guide provides a comprehensive overview of the phytochemical investigation of **Hosenkoside O**, including its structural elucidation, physicochemical properties, and the experimental methodologies employed in its study. The structural determination of **Hosenkoside O** was accomplished through advanced spectroscopic techniques, primarily 2D Nuclear Magnetic Resonance (NMR) and chemical derivatization, identifying it as hosenkol D 3-O-sophorosyl-28-O-glucoside.[1][2][3] This document serves as a resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery, offering a foundational understanding of **Hosenkoside O**.

## Physicochemical and Spectroscopic Data

The definitive characterization of **Hosenkoside O** relies on a combination of its physical properties and detailed spectroscopic data. While specific optical rotation and melting point values are not publicly available, the core structural information has been established.

Table 1: Physicochemical Properties of **Hosenkoside O**

Property	Value	Source
Molecular Formula	C48H82O19	[1]
Molecular Weight	963.15 g/mol	[1]
CAS Number	161016-52-0	[1]
Type of Compound	Baccharane Glycoside	[1][2]
Botanical Source	Seeds of Impatiens balsamina Linn.	[1][3]

Table 2: Spectroscopic Data for **Hosenkoside O**

Technique	Data Summary
<sup>1</sup> H NMR	Detailed proton chemical shifts and coupling constants would be found in the primary literature. These spectra are essential for determining the stereochemistry and connectivity of the glycosidic linkages and the aglycone structure.
<sup>13</sup> C NMR	Carbon chemical shifts provide a map of the carbon skeleton. The original research utilized this data to confirm the number and types of carbon atoms in the molecule.
Mass Spectrometry (MS)	High-resolution mass spectrometry would confirm the molecular formula. Fragmentation patterns would provide evidence for the sequence of sugar moieties and the structure of the aglycone.
2D NMR (COSY, HMQC, HMBC, ROESY)	These techniques were instrumental in the complete structural elucidation of Hosenkoside O, establishing the connectivity between protons and carbons and the spatial relationships between atoms.[1][2][3]

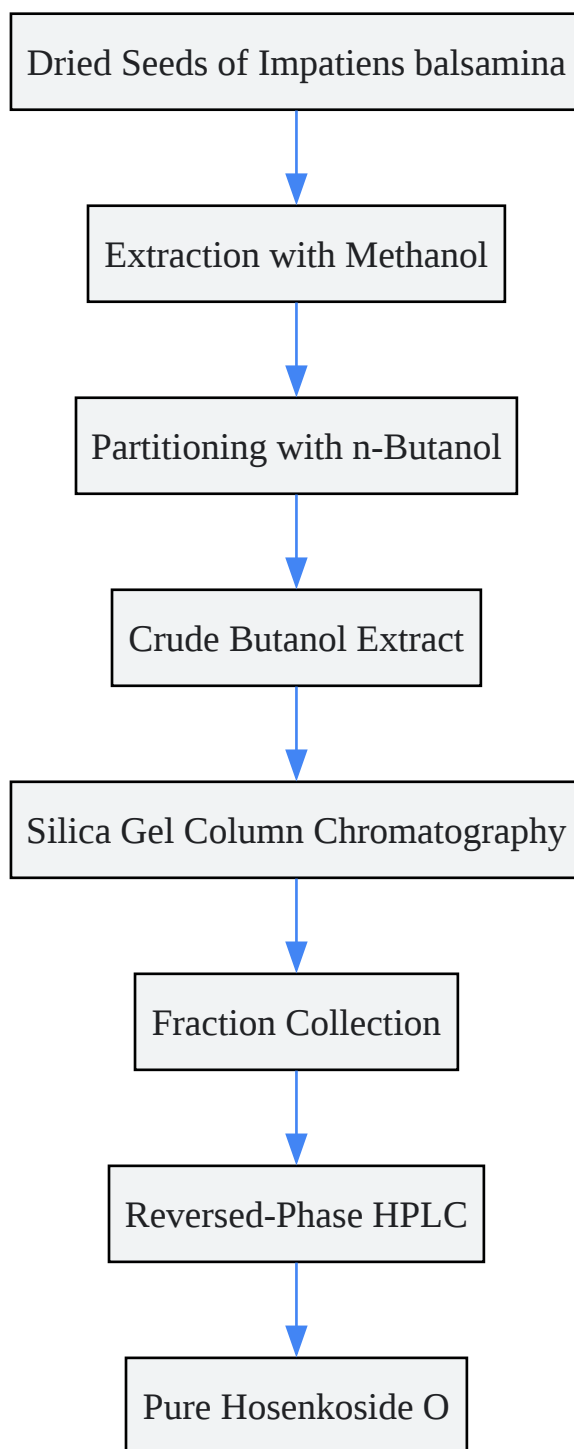
Note: Detailed NMR and MS spectral data are typically found in the experimental section of the primary scientific literature and are not available in the currently accessible search results.

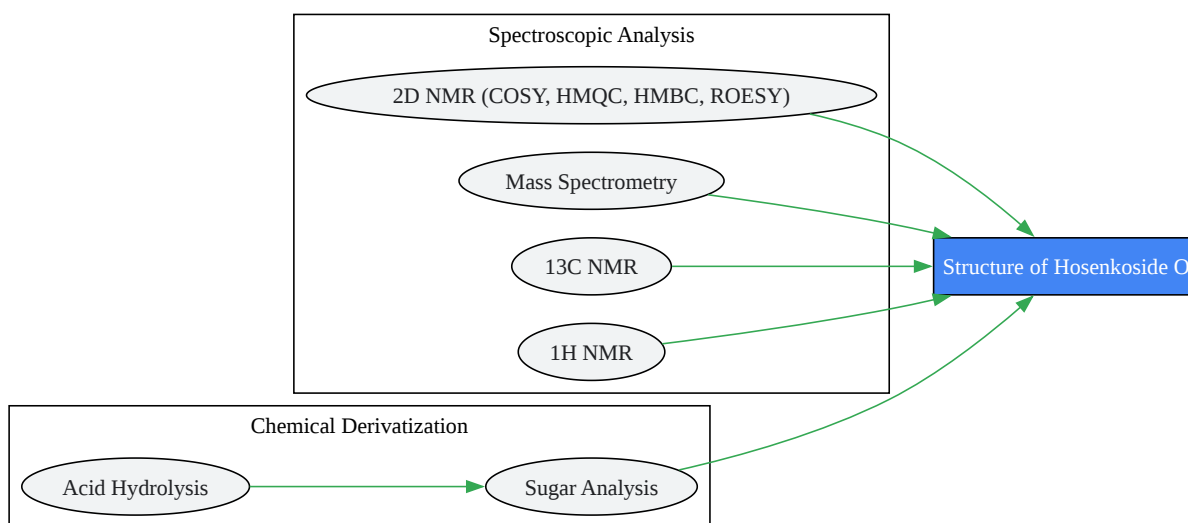
## Experimental Protocols

The isolation and characterization of **Hosenkoside O** involve a multi-step process common in phytochemical investigations. The following protocols are based on established methodologies for the separation of baccharane glycosides from *Impatiens balsamina*.

### Isolation and Purification of Hosenkoside O

The general workflow for isolating **Hosenkoside O** from the seeds of *Impatiens balsamina* is outlined below.





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## References

- 1. Baccharane glycosides from seeds of *Impatiens balsamina* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Hosenkoside M | CAS:161016-51-9 | Triterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
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